

Technical Support Center: Troubleshooting Low Recovery of Saflufenacil-d7

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Compound of Interest

Compound Name: Saflufenacil-d7

Cat. No.: B15557860

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This guide provides comprehensive troubleshooting advice and frequently asked questions (FAQs) to address low recovery of **Saflufenacil-d7** during sample extraction. As the deuterated internal standard, the recovery of **Saflufenacil-d7** is critical for the accurate quantification of Saflufenacil in a sample. The chemical and physical properties of **Saflufenacil-d7** are virtually identical to those of Saflufenacil, making the following data and protocols applicable.

Understanding Saflufenacil-d7: Key Properties

A thorough understanding of the analyte's physicochemical properties is the foundation of a robust extraction method. Saflufenacil is a weak acid, a characteristic that is crucial for developing effective SPE and LLE protocols.^[1]

Table 1: Physicochemical Properties of Saflufenacil

Property	Value	Source
IUPAC Name	N'-(2-chloro-4-fluoro-5-[1,2,3,6-tetrahydro-3-methyl-2,6-dioxo-4-(trifluoromethyl)pyrimidin-1-yl]benzoyl)-N-isopropyl-N-methylsulfamide	[2]
Molecular Formula	C ₁₇ H ₁₇ ClF ₄ N ₄ O ₅ S	[2]
Molecular Weight	500.9 g/mol	[1]
pKa	4.41 ± 0.025	[2] [3]
LogP (o/w)	2.6	[2] [4]
Physical State	White, odorless powder	[2]

| Decomposition Temp. | ~230 °C | [\[2\]](#) |

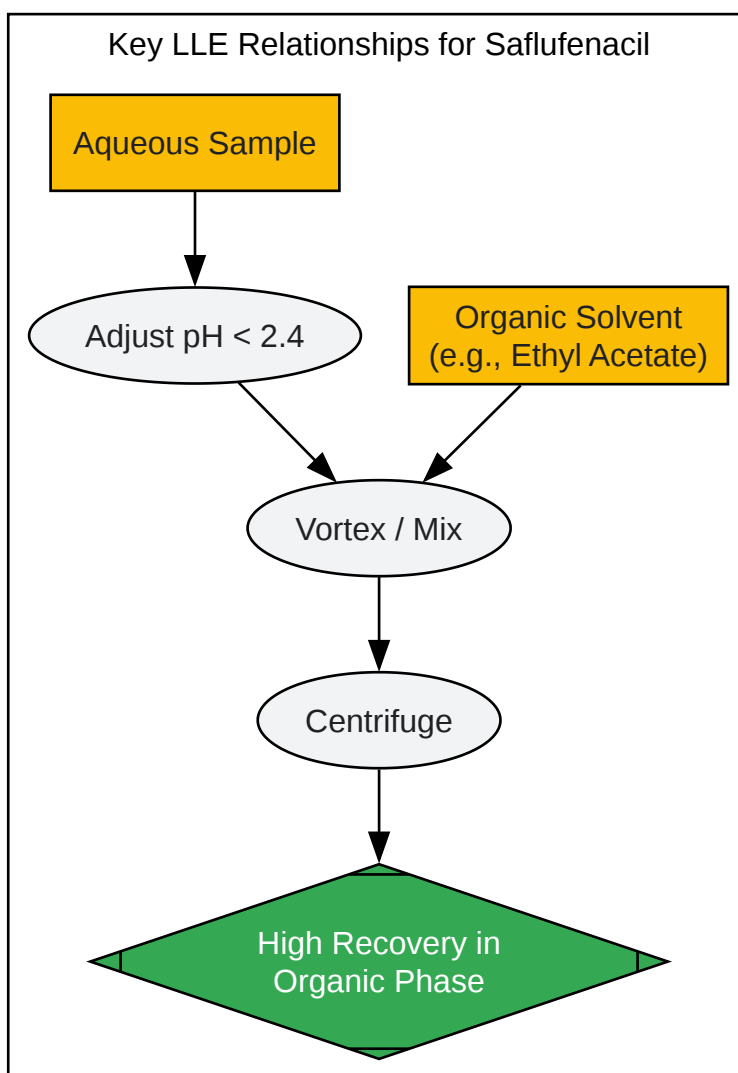
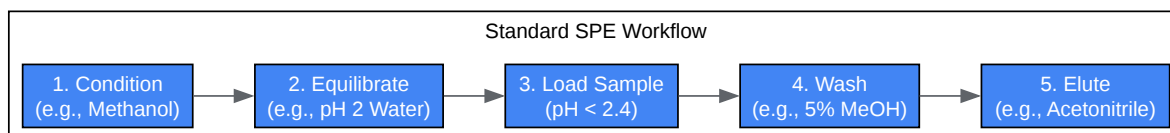
Table 2: Solubility of Saflufenacil in Various Solvents at 20°C

Solvent	Solubility (g/100 mL)	Source
Water (pH 5)	0.0025	[5]
Water (pH 7)	0.21	[5]
Acetone	27.5	[5]
Dichloromethane	24.4	[2]
Acetonitrile	19.4	[5]
Ethyl Acetate	6.55	[5]
Methanol	2.98	[5]

| Toluene | 0.23 | [\[5\]](#) |

General Troubleshooting Workflow

Low recovery is typically diagnosed by systematically analyzing the fractions from each step of the extraction process (sample load, wash, and elution). This workflow helps pinpoint where the analyte is being lost.



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